

Target Validation of PTP1B-IN-1: A Technical Guide

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Compound of Interest

Compound Name: PTP1B-IN-1

Cat. No.: B1678325

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This technical guide provides an in-depth overview of the target validation studies for **PTP1B-IN-1**, a small molecule inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B). PTP1B is a non-receptor protein tyrosine phosphatase that plays a crucial role as a negative regulator in insulin and leptin signaling pathways.^[1] Its inhibition is a validated therapeutic strategy for type 2 diabetes and obesity. This document summarizes the key quantitative data, detailed experimental protocols, and relevant signaling pathways to support the continued investigation and development of PTP1B inhibitors.

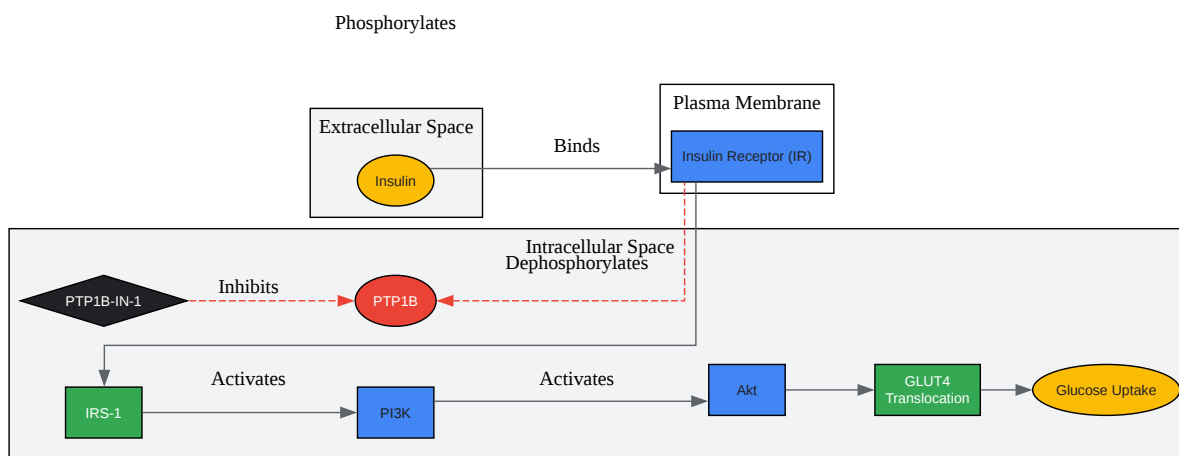
Core Quantitative Data

PTP1B-IN-1, also identified as Compound 7a, has been characterized as an inhibitor of PTP1B. The following table summarizes its in vitro potency.

Compound Name	Synonym	Target	Potency (IC50)
PTP1B-IN-1	Compound 7a	PTP1B	1.6 mM ^{[2][3]}

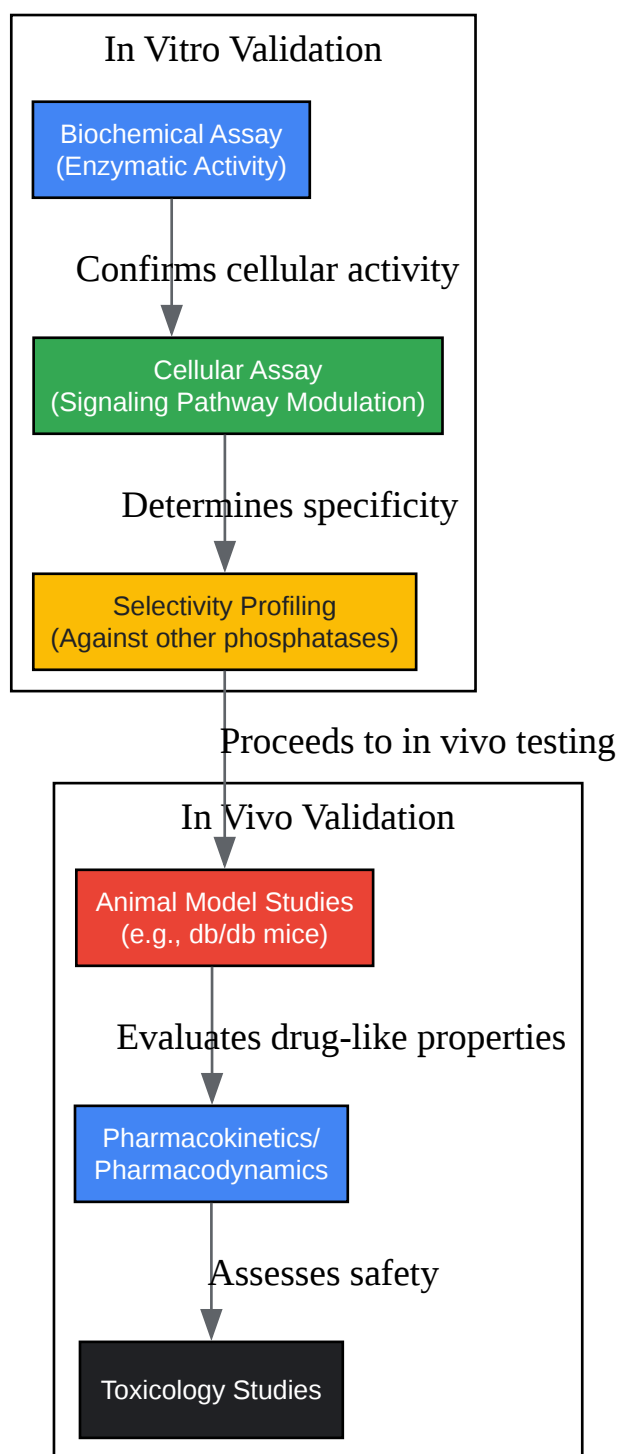
Signaling Pathways and Experimental Workflows

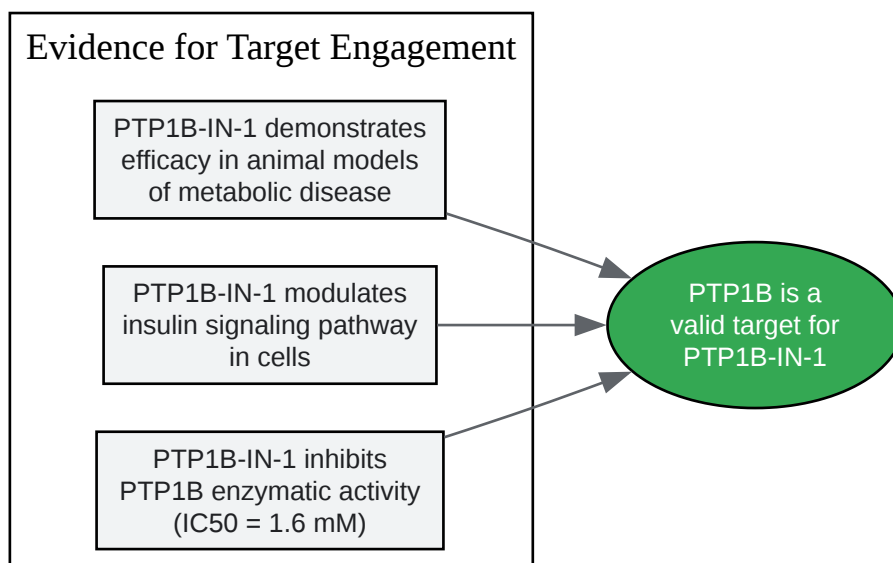
To visually represent the biological context and experimental processes involved in the target validation of **PTP1B-IN-1**, the following diagrams have been generated using the DOT language for Graphviz.



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Figure 1: PTP1B Negative Regulation of Insulin Signaling Pathway.





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References

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- 2. Sensing the Insulin Signaling Pathway with an Antibody Array - PMC [pmc.ncbi.nlm.nih.gov]
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